

An In-depth Technical Guide to (2-chlorophenyl)methyl carbonochloridate

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Compound of Interest

Compound Name: *2-Chlorobenzyl chloroformate*

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Introduction: A Versatile Reagent in Modern Organic Synthesis

(2-chlorophenyl)methyl carbonochloridate, also known by its common synonym **2-chlorobenzyl chloroformate**, is a significant reagent in the field of organic chemistry.^{[1][2]} Its utility primarily lies in its function as a protecting group for amines and alcohols, a critical step in the multi-step synthesis of complex molecules, particularly in pharmaceutical drug development.^{[1][3]} The presence of the 2-chloro substituent on the benzyl group can modulate the reactivity and stability of the protecting group, offering specific advantages in certain synthetic pathways. This guide provides a comprehensive overview of the physical properties, handling, and synthetic applications of this important chemical intermediate.

Chemical Identity and Molecular Structure

The structural integrity of a reagent is fundamental to its reactivity and application. (2-chlorophenyl)methyl carbonochloridate possesses a molecular architecture featuring a 2-chlorinated aromatic ring and a reactive chloroformate functional group.^[1]

- IUPAC Name: (2-chlorophenyl)methyl carbonochloridate^[1]
- Synonyms: **2-Chlorobenzyl chloroformate**, 2-Chlorobenzyl carbonochloridate^{[2][4]}

- CAS Number: 39545-31-8[\[1\]](#)[\[2\]](#)
- Molecular Formula: C₈H₆Cl₂O₂[\[1\]](#)[\[2\]](#)

The molecule consists of a 2-chlorobenzyl group attached to a chloroformate moiety. This structure is key to its role as a protecting group, allowing for its introduction onto a nucleophilic site and subsequent removal under specific conditions.

Physicochemical Properties: A Quantitative Overview

A thorough understanding of a compound's physical properties is paramount for its safe handling, storage, and application in experimental design. The following table summarizes the key physicochemical data for (2-chlorophenyl)methyl carbonochloridate.

Property	Value	Source(s)
Molecular Weight	205.04 g/mol	[1] [2]
Appearance	Colorless to light yellow liquid	[5]
Density	1.339 g/mL at 25°C	[3] [4] [5] [6]
Boiling Point	50°C at 100 mmHg	[1] [3] [5] [6]
Flash Point	>230°F (>110°C)	[1] [4]
Vapor Pressure	1.36 psi at 20°C	[1] [4] [6]
Refractive Index	n _{20/D} 1.536	[3] [5] [6]
Solubility	Soluble in organic solvents like ethanol and dichloromethane.	[5]

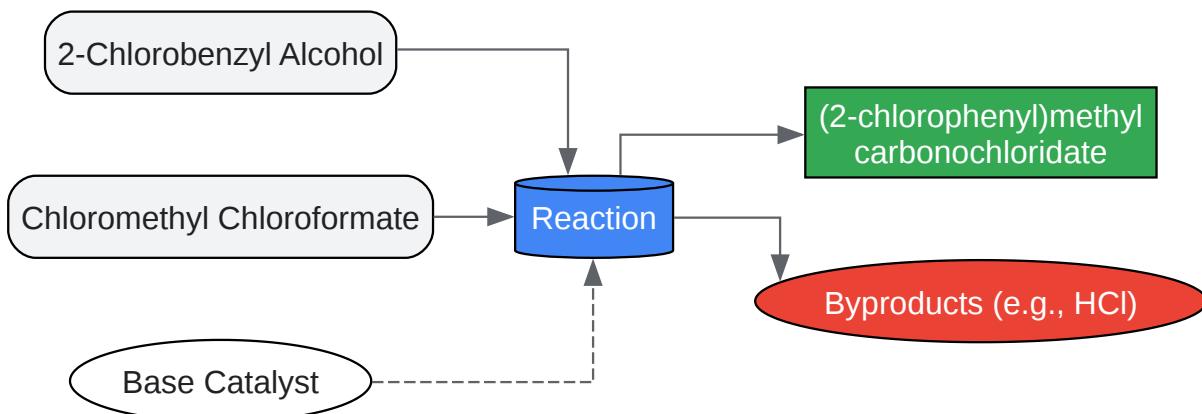
Insight into the Data: The relatively low boiling point under reduced pressure indicates significant volatility, a factor to consider during purification and handling.[\[1\]](#) The high flash point suggests moderate thermal stability at ambient temperatures.[\[1\]](#)

Synthesis and Mechanism of Action

(2-chlorophenyl)methyl carbonochloridate is typically synthesized through the reaction of 2-chlorobenzyl alcohol with a suitable phosgene equivalent, such as chloromethyl chloroformate, often in the presence of a base to act as a catalyst.[5]

General Synthetic Workflow

The fundamental reaction involves the nucleophilic attack of the hydroxyl group of 2-chlorobenzyl alcohol on the carbonyl carbon of the chloroformate reagent, leading to the displacement of a chloride ion and the formation of the desired product.



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General Synthesis of (2-chlorophenyl)methyl carbonochloridate.

Mechanism as a Protecting Group

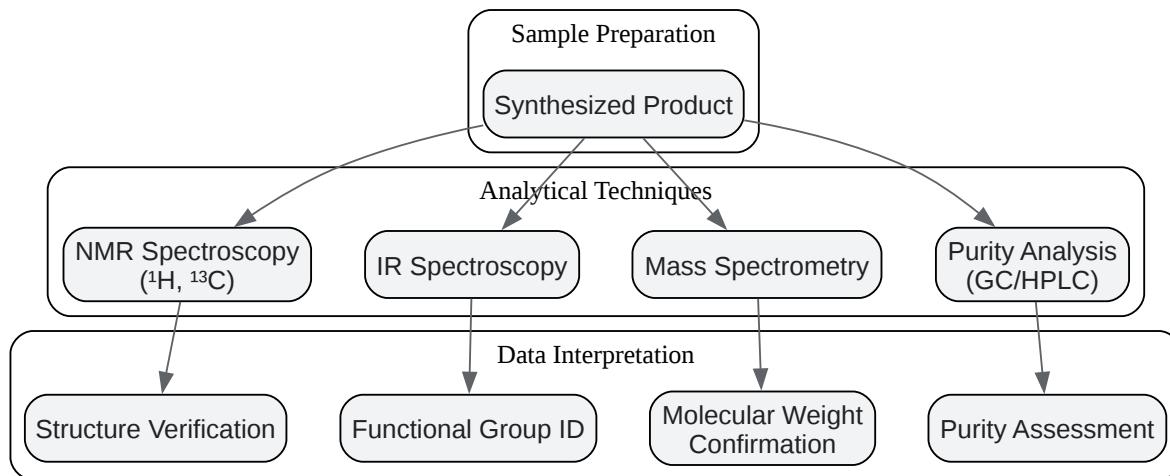
In its primary application, (2-chlorophenyl)methyl carbonochloridate serves to introduce the 2-chlorobenzyl carbonyl (Cbz-Cl) protecting group onto amine functionalities. This reaction proceeds via nucleophilic acyl substitution, where the amine attacks the electrophilic carbonyl carbon of the chloroformate, displacing the chloride leaving group. The resulting carbamate is stable under a variety of reaction conditions but can be selectively removed, typically by catalytic hydrogenolysis, to regenerate the free amine.

Experimental Protocols: Characterization and Quality Control

Ensuring the purity and identity of (2-chlorophenyl)methyl carbonochloridate is crucial for its successful application in synthesis. Standard analytical techniques should be employed for its characterization.

Step-by-Step Characterization Workflow

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR should be utilized to confirm the presence and integration of protons on the aromatic ring and the methylene bridge.
 - ^{13}C NMR will verify the number of unique carbon environments, including the carbonyl carbon of the chloroformate group.
- Infrared (IR) Spectroscopy:
 - The IR spectrum should exhibit a characteristic strong absorption band for the C=O stretch of the chloroformate group, typically in the range of 1750-1790 cm^{-1} .
- Mass Spectrometry (MS):
 - Mass spectrometry will confirm the molecular weight of the compound. The isotopic pattern of the molecular ion peak will be indicative of the two chlorine atoms present in the molecule.
- Purity Analysis (GC or HPLC):
 - Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC) should be used to determine the purity of the compound and identify any potential impurities.



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Workflow for the Characterization of (2-chlorophenyl)methyl carbonochloridate.

Safety, Handling, and Storage

(2-chlorophenyl)methyl carbonochloridate is a reactive and potentially hazardous compound that requires careful handling.

- Hazards: It is toxic by inhalation, in contact with skin, and if swallowed.[5] It is also corrosive and can cause severe skin burns and eye damage.
- Personal Protective Equipment (PPE): Always handle this compound in a well-ventilated fume hood. Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[7]
- Storage: Store in a cool, dry, and well-ventilated area, away from moisture and incompatible materials.[7] Recommended storage temperature is 2-8°C.[3][5][6] The compound is moisture-sensitive and will react with water to produce hydrochloric acid.[1]
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations.

Applications in Research and Development

The primary application of (2-chlorophenyl)methyl carbonochloridate is as a reagent for the introduction of the 2-chlorobenzylloxycarbonyl (2-Cl-Cbz) protecting group in organic synthesis.

[1] This protecting group is particularly useful in peptide synthesis and the synthesis of other complex molecules where selective protection of amine groups is required.[1] The 2-chloro substituent can influence the stability and cleavage conditions of the protecting group compared to the standard Cbz group, offering advantages in specific synthetic strategies.[3]

Conclusion

(2-chlorophenyl)methyl carbonochloridate is a valuable reagent for the modern organic chemist. Its well-defined physical properties and specific reactivity make it an important tool for the synthesis of complex molecules, particularly in the pharmaceutical industry. A thorough understanding of its properties, synthesis, and handling is essential for its safe and effective use in the laboratory.

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